

Application Note: Quantification of Regaloside I using a Validated HPLC-PDA Method

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Compound of Interest		
Compound Name:	Regaloside I	
Cat. No.:	B15592200	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Regaloside I, a phenylpropanoid glycerol glucoside, is a bioactive compound found in plants of the Lilium genus.[1][2] It has garnered research interest for its potential therapeutic properties, including antioxidant effects.[1] Accurate and reliable quantification of **Regaloside I** in various matrices, such as plant extracts and pharmaceutical formulations, is crucial for quality control, pharmacokinetic studies, and drug development. This application note details a robust and validated High-Performance Liquid Chromatography with Photodiode Array (HPLC-PDA) detection method for the quantitative analysis of **Regaloside I**.

Chemical Properties of Regaloside I

- Chemical Structure: Phenylpropanoid glycerol glucoside[3]
- Solubility: Soluble in Dimethyl sulfoxide (DMSO), Pyridine, Methanol, and Ethanol[3]
- CAS Number: 126239-78-9[3]

Experimental Protocols

- 1. Materials and Reagents
- Regaloside I analytical standard (purity ≥98%)



- Acetonitrile (HPLC grade)
- Formic acid (HPLC grade)
- Water (ultrapure, 18.2 MΩ·cm)
- Methanol (HPLC grade)
- Sample matrix (e.g., dried and powdered bulbs of Lilium lancifolium Thunb.)
- 2. Standard Solution Preparation
- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **Regaloside I** analytical standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.
- 3. Sample Preparation (from Lilium lancifolium Thunb. bulbs)
- Extraction:
 - Accurately weigh 1.0 g of powdered plant material into a centrifuge tube.
 - Add 20 mL of 70% methanol.
 - Vortex for 1 minute and then extract using ultrasonication for 30 minutes at room temperature.
 - Centrifuge the mixture at 4000 rpm for 15 minutes.
 - Collect the supernatant. Repeat the extraction process on the residue twice more.
 - Combine all the supernatants.
- Purification:
 - Evaporate the combined supernatant to dryness under reduced pressure.



- Redissolve the residue in 5 mL of methanol.
- Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

4. HPLC-PDA Method

A simultaneous quantitative analysis method has been developed for eight regalosides, including **Regaloside I**, using HPLC-PDA.[1]

- Chromatographic System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and photodiode array detector.
- Column: Gemini C18 reversed-phase analytical column (or equivalent)[1]
- Mobile Phase:
 - A: 0.1% (v/v) formic acid in water
 - B: Acetonitrile
- Gradient Elution: A gradient elution program is employed for the separation.[1]
- Flow Rate: Typically 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 μL
- PDA Detection: Monitor at a wavelength where Regaloside I exhibits maximum absorbance.

Data Presentation

Table 1: Quantitative Data for **Regaloside I** Analysis



Parameter	Value	Reference
Linearity (Coefficient of Determination, r ²)	≥0.9999	[1]
Limit of Detection (LOD)	0.10–0.66 μg/mL	[1]
Limit of Quantification (LOQ)	0.29–2.01 μg/mL	[1]
Recovery	95.39–103.925%	[1]
Precision (RSD)	<2.78%	[1]

Note: The ranges for LOD, LOQ, recovery, and precision are for a method analyzing eight regalosides simultaneously, including **Regaloside I**.[1]

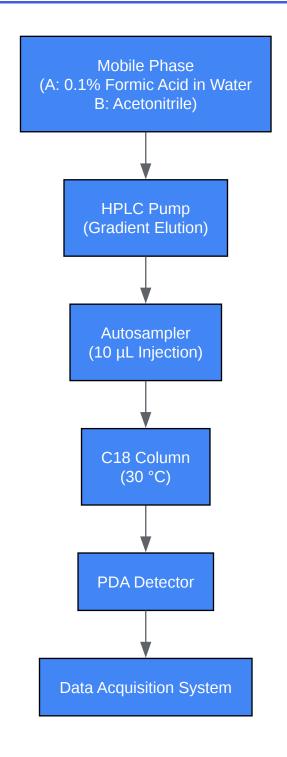
Visualizations



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Caption: Experimental workflow for the quantification of **Regaloside I**.





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Caption: Logical relationship of the HPLC-PDA system components.

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References

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